

Characterization and validation of 2-Bromo-5-hydroxyisonicotinic acid purity

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxyisonicotinic acid

CAS No.: 1196156-65-6

Cat. No.: B3220440

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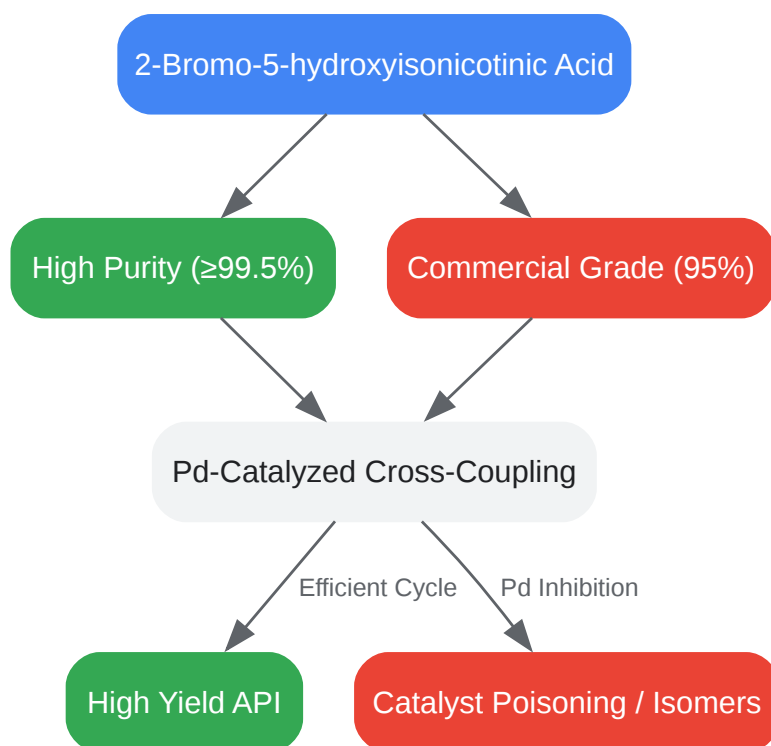
Characterization and Validation of **2-Bromo-5-hydroxyisonicotinic Acid** Purity: A Comparative Guide

The Causality of Purity in Pyridine Scaffolds

2-Bromo-5-hydroxyisonicotinic acid (CAS: 1196156-65-6) is a highly functionalized heteroaromatic building block utilized extensively in the discovery of novel kinase inhibitors and agrochemicals. Its synthetic utility stems from three orthogonal reactive sites: a C2-bromide for transition-metal catalyzed cross-coupling, a C5-hydroxyl for nucleophilic substitution, and a C4-carboxylic acid for amidation.

However, the structural nature of this compound introduces significant downstream vulnerabilities. In Active Pharmaceutical Ingredient (API) synthesis, the Suzuki-Miyaura cross-coupling of bromopyridines is a foundational step. The basic pyridine nitrogen inherently coordinates to palladium catalysts, forming inactive complexes that slow the catalytic cycle [1\[1\]](#). When utilizing lower-grade commercial starting materials, trace impurities—such as elemental sulfur from upstream synthesis, excess halides, or des-bromo regioisomers—exacerbate this

inhibition, acting as potent catalyst poisons¹[1]. Furthermore, impurities derived from the starting material can lead to phenylated byproducts or isomeric mixtures that are nearly impossible to separate via standard chromatography²[2].



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Fig 1. Impact of starting material purity on downstream Pd-catalyzed cross-coupling reactions.

Objective Comparison: High-Purity vs. Commercial Grade

To prevent late-stage synthetic failures, drug development professionals must rigorously evaluate the analytical profile of their building blocks. The table below contrasts the performance metrics of High-Purity Grade **2-Bromo-5-hydroxyisonicotinic acid** against Standard Commercial alternatives.

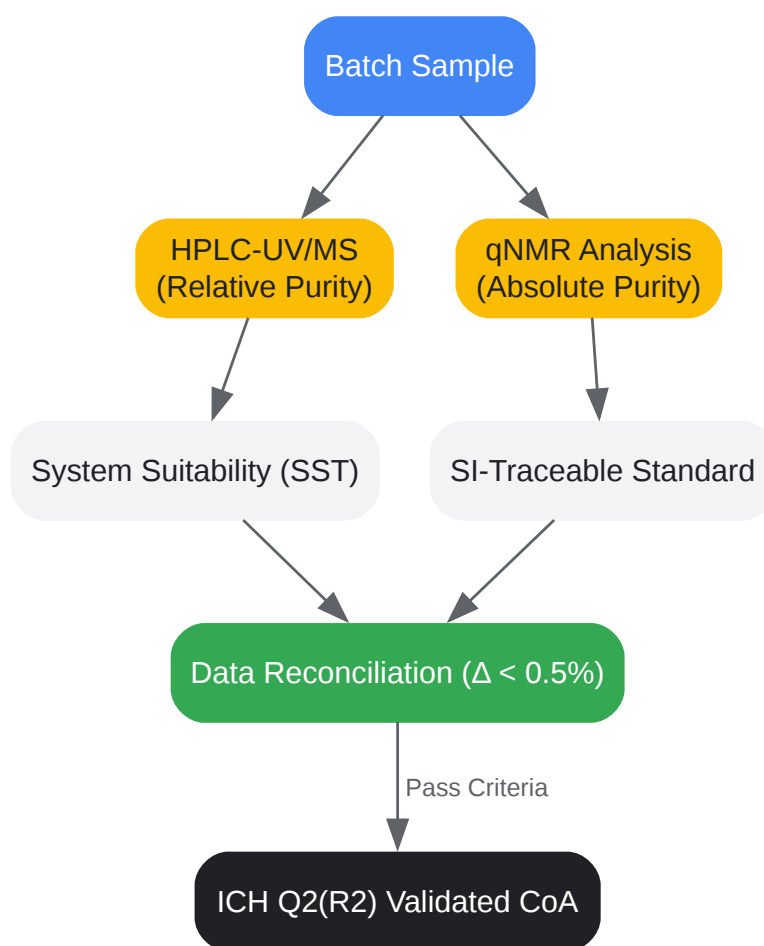
Analytical Parameter	High-Purity Grade	Standard Commercial Grade	Impact on Downstream Synthesis
HPLC Purity (UV a/a%)	$\geq 99.5\%$	95.0% - 97.0%	Determines overall reaction stoichiometry and API yield.
Regioisomeric Purity	$\leq 0.1\%$	Up to 2.5%	Prevents formation of inseparable structural isomers.
Residue on Ignition	$\leq 0.1\%$	$\leq 0.5\%$	Limits inorganic salts that can alter reaction pH or solubility.
Heavy Metals (ICP-MS)	≤ 10 ppm	≤ 50 ppm	Prevents transmetalation interference and catalyst poisoning.
Moisture (Karl Fischer)	$\leq 0.5\%$	$\leq 2.0\%$	Minimizes hydrolysis of sensitive reagents (e.g., boronic esters).

Analytical Validation Framework (ICH Q2(R2) Compliant)

To guarantee the metrics outlined above, analytical procedures must be validated under the updated [3\[3\]](#), which provide a global framework for ensuring the reliability, specificity, and precision of testing methods. We employ an orthogonal, self-validating system utilizing both HPLC and qNMR.

- HPLC-UV/MS (Specificity & Precision): HPLC separates the main component from its impurities. The self-validating mechanism here is the System Suitability Test (SST). By spiking the sample with a known regioisomer, we prove the method's resolving power before data acquisition, fulfilling ICH Q2(R2) specificity requirements [4\[4\]](#).

- Quantitative NMR (Absolute Accuracy): qNMR operates on the principle that the area of an NMR signal is directly proportional to the number of contributing nuclei [5](#)[\[5\]](#). By co-dissolving the sample with an SI-traceable internal standard, we calculate the absolute mass fraction of the compound without needing a reference standard of the analyte itself [6](#)[\[6\]](#). This primary ratio method bypasses the inherent biases of UV response factors.



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Fig 2. Orthogonal self-validating analytical workflow compliant with ICH Q2(R2) guidelines.

Experimental Protocols

Protocol 1: HPLC-UV/MS Method for Purity and Isomer Quantitation

Causality Check: MS detection is coupled with UV to rapidly identify des-bromo impurities ($[M+H]^+$ minus 79 Da), which are non-reactive chain terminators in cross-coupling.

- System Preparation: Equilibrate an LC-MS system equipped with a C18 column (e.g., 4.6 x 150 mm, 3.5 μ m) at 30°C.
- Mobile Phase: Prepare Mobile Phase A (0.1% Trifluoroacetic acid in Water) and Mobile Phase B (0.1% TFA in Acetonitrile). Program a linear gradient from 5% B to 95% B over 15 minutes.
- System Suitability Testing (SST) [Self-Validation]: Inject a resolution mixture containing **2-Bromo-5-hydroxyisonicotinic acid** and its closest synthetic regioisomer (2-bromo-3-hydroxyisonicotinic acid). Acceptance Criteria: The resolution (R_s) between the two peaks must be ≥ 1.5 to confirm the column's resolving power before any batch analysis begins.
- Sample Analysis: Dissolve 10 mg of the sample in 10 mL of Diluent (Water:Acetonitrile 50:50). Inject 5 μ L at a flow rate of 1.0 mL/min. Monitor UV absorbance at 254 nm and collect ESI+ mass spectra.
- Data Processing: Calculate the relative purity using the area percent method, ensuring all peaks with a Signal-to-Noise (S/N) ratio > 10 are integrated.

Protocol 2: qNMR for Absolute Purity Determination

Causality Check: The relaxation delay (D_1) must be set to at least $5 \times T_1$ (longitudinal relaxation time) to ensure all protons have fully returned to their equilibrium state. Failing to do so results in truncated signal integration and artificially skewed purity data.

- Standard Selection [Self-Validation]: Select Maleic acid (TraceCERT®, NIST-traceable) as the internal standard. Its singlet at ~ 6.3 ppm in DMSO- d_6 sits in a clean spectral window, completely avoiding overlap with the aromatic protons of the pyridine ring.
- Sample Preparation: Accurately weigh ~ 20 mg of **2-Bromo-5-hydroxyisonicotinic acid** and ~ 10 mg of Maleic acid using a calibrated microbalance ($d=0.001$ mg). Co-dissolve both in 0.6 mL of high-purity DMSO- d_6 .

- Data Acquisition: Transfer the solution to a 5 mm NMR tube. Acquire the ^1H NMR spectrum on a 400 MHz spectrometer using a 90° excitation pulse, a relaxation delay (D1) of 45 seconds, and 64 scans.
- Integration & Calculation: Phase and baseline-correct the spectrum. Integrate the Maleic acid internal standard peak and the isolated aromatic proton on the pyridine ring. Calculate the absolute mass fraction using the standard qNMR equation.

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